

Application Notes and Protocols for AZD-9574

Cell Permeability Assay

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Compound of Interest

Compound Name: AZD-9574-acid

Cat. No.: B15586719

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Introduction

AZD-9574 is a potent and selective inhibitor of Poly(ADP-ribose) polymerase 1 (PARP1), a key enzyme in the DNA damage response (DDR) pathway.^{[1][2][3][4][5][6]} By inhibiting PARP1, AZD-9574 prevents the repair of DNA single-strand breaks, which can lead to the formation of more lethal double-strand breaks, particularly in cancer cells with deficiencies in other DNA repair pathways like homologous recombination repair (HRR).^{[7][8][9]} This mechanism of action, known as synthetic lethality, makes PARP inhibitors a promising therapeutic strategy for cancers with BRCA1/2 mutations and other HRD backgrounds.^{[8][9]}

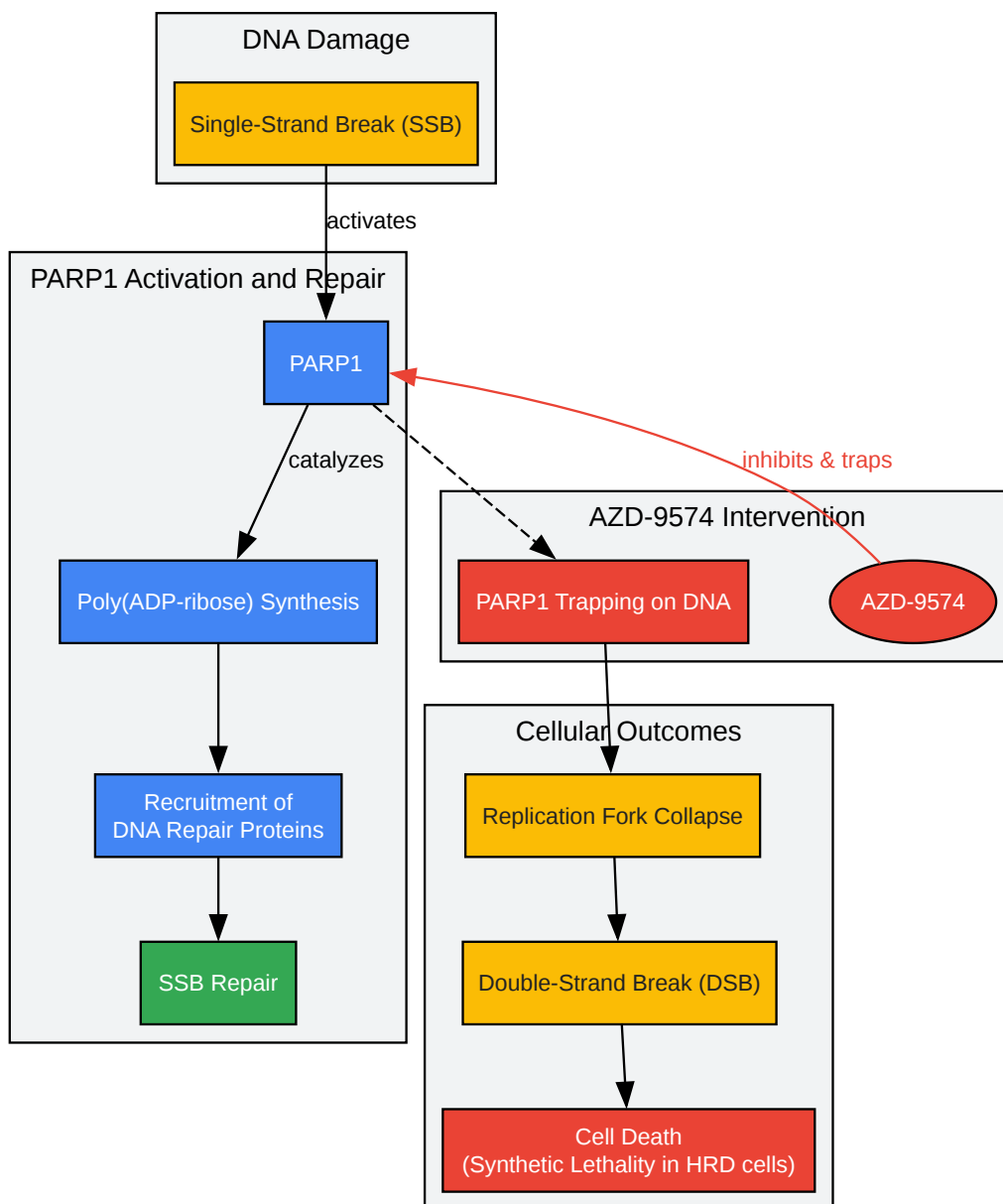
A critical characteristic of AZD-9574 is its ability to penetrate the central nervous system (CNS), making it a potential treatment for primary brain tumors and brain metastases.^{[2][10][11][12]} The cell permeability of a drug is a crucial factor determining its bioavailability and ability to reach its intracellular target. AZD-9574 has been specifically designed for improved permeability and reduced efflux by transporters such as P-glycoprotein (P-gp) and Breast

Cancer Resistance Protein (BCRP).[8][10][13] In vitro permeability assays, such as those using Caco-2 and MDCK cell lines, are essential for evaluating these properties.[8][13]

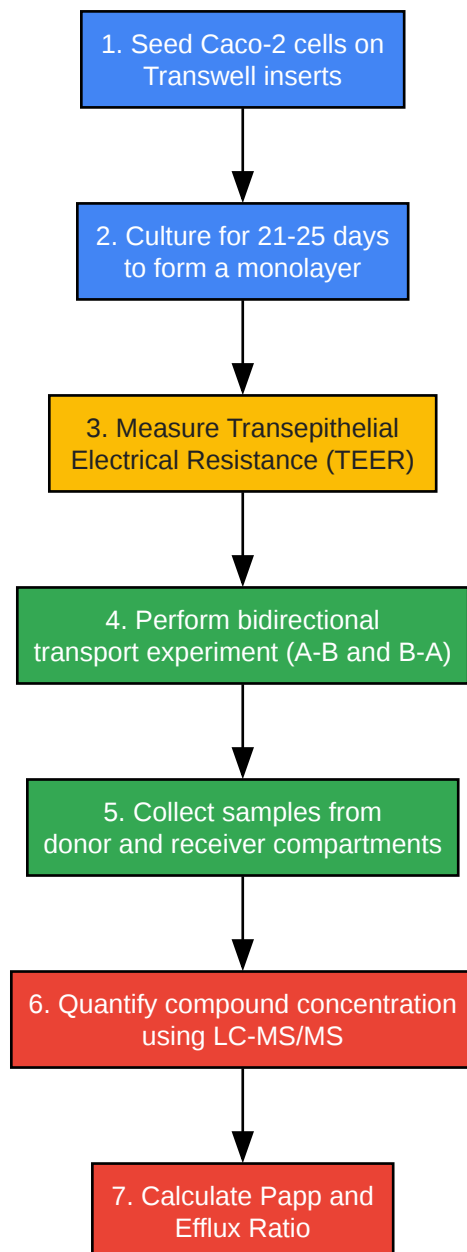
These application notes provide a detailed protocol for assessing the cell permeability and efflux potential of AZD-9574 and its metabolites using the Caco-2 cell permeability assay as a primary model.

Signaling Pathway and Experimental Workflow

PARP1 Inhibition Signaling Pathway



Caco-2 Permeability Assay Workflow



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